

Application Notes and Protocols for DPQ in Fluorescence Microscopy

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Compound of Interest

Compound Name: DPQ

Cat. No.: B032596

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Introduction

Dipyrido[3,2-a:2',3'-c]phenazine (**DPQ**) is a fluorescent compound known for its ability to intercalate with DNA. This property makes it a valuable tool in fluorescence microscopy for visualizing cellular nuclei and studying DNA-related processes. Its planar aromatic structure allows it to insert between the base pairs of double-stranded DNA, leading to a significant increase in its fluorescence emission upon binding. This "light-up" characteristic makes **DPQ** an attractive probe for live and fixed cell imaging, minimizing background fluorescence from unbound molecules. These application notes provide an overview of the use of **DPQ** in fluorescence microscopy, including its photophysical properties and detailed protocols for its application.

Principle of Action: DNA Intercalation

DPQ functions as a fluorescent probe primarily through the mechanism of DNA intercalation. In solution, the fluorescence of **DPQ** is relatively low. However, upon binding to double-stranded DNA, the molecule becomes physically constrained within the DNA helix. This restriction of rotational and vibrational freedom reduces non-radiative decay pathways, leading to a significant enhancement of its fluorescence quantum yield. This process allows for the specific visualization of DNA within the cell nucleus with a high signal-to-noise ratio.

Data Presentation

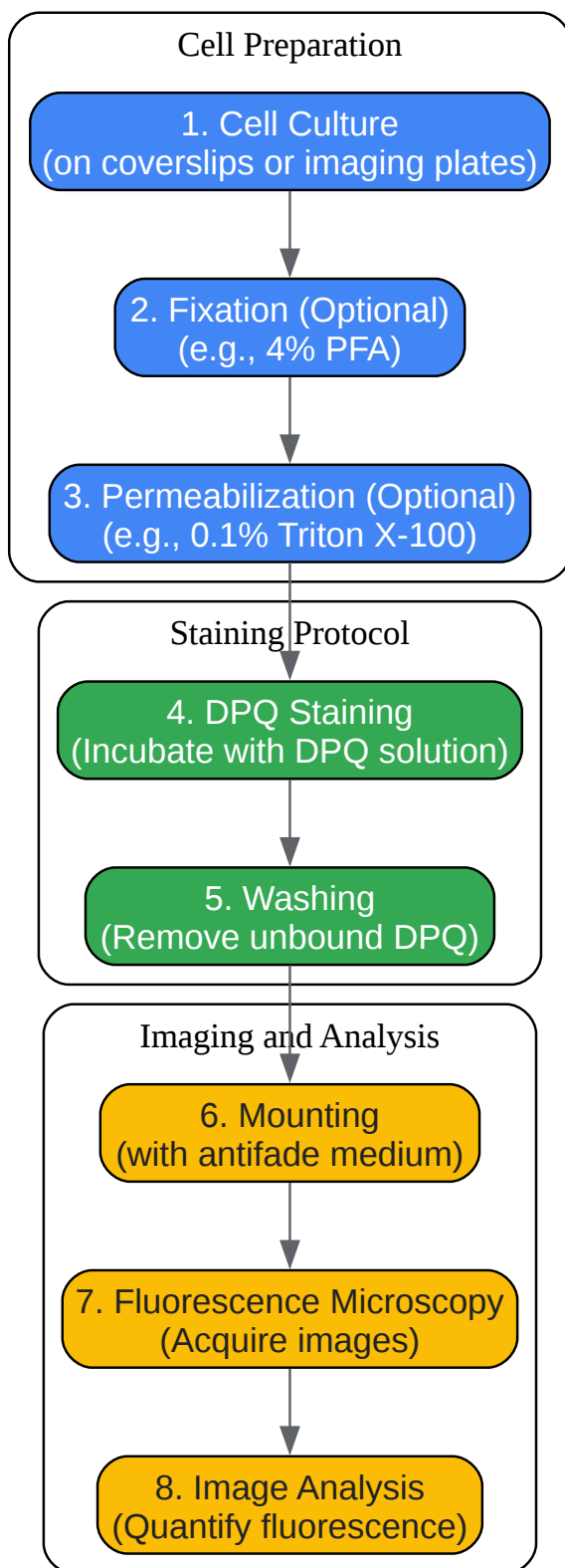
Photophysical Properties of DPQ

The selection of an appropriate fluorescent probe is critical for successful imaging experiments. The following table summarizes the key photophysical properties of **DPQ**.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~360 - 400 nm	[1]
Emission Maximum (λ_{em})	~450 - 500 nm	[1]
Fluorescence Quantum Yield (Φ) (in dichloromethane)	0.21 (for a derivative)	[1]
Binding Affinity	High for double-stranded DNA	[2]

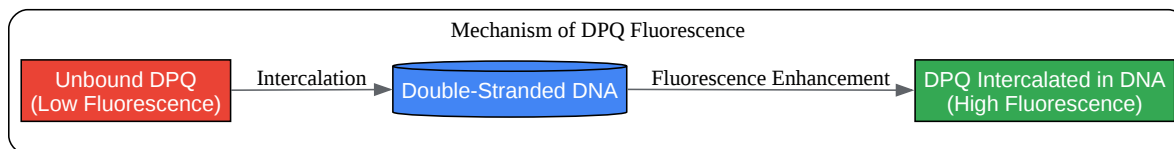
Note: The exact excitation and emission maxima may vary depending on the solvent, pH, and whether the molecule is free or bound to DNA. The fluorescence quantum yield is expected to be significantly lower in aqueous solution when unbound and to increase upon intercalation with DNA.

Mandatory Visualizations



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Figure 1: Experimental workflow for staining cells with **DPQ** for fluorescence microscopy.



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References

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